

# URGENT SAFETY NOTICE: Management of Radioactive Materials

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## Compound of Interest

Compound Name: *Isotrac*

Cat. No.: *B13740967*

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ATTENTION: This technical support center cannot provide troubleshooting guidance for stuck or malfunctioning radioactive sources.

The handling of radioactive materials is a highly regulated and potentially hazardous activity. Attempting to troubleshoot or manually resolve issues with stuck or malfunctioning radioactive sources without proper training, authorization, and equipment can result in severe radiation exposure, serious injury, and widespread contamination.

## IMMEDIATE ACTION REQUIRED

If you are experiencing an issue with a radioactive source, **DO NOT ATTEMPT TO FIX IT YOURSELF.**

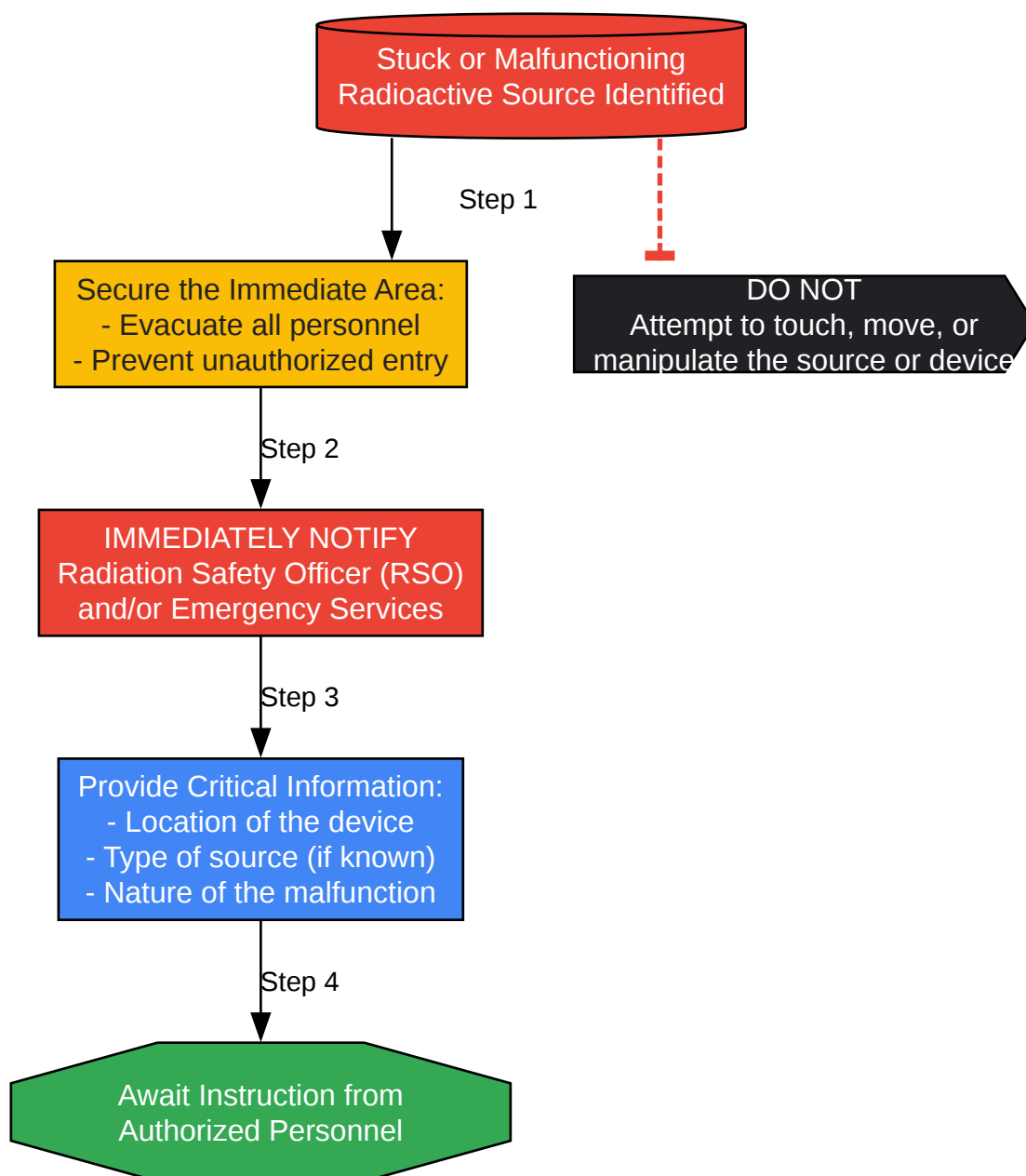
Immediately follow your institution's established emergency procedures. Your primary points of contact are:

- Your Institution's Radiation Safety Officer (RSO) or Environmental Health and Safety (EHS) department.
- The manufacturer of the device containing the radioactive source.

These individuals are trained to manage such incidents safely and are familiar with the specific equipment and regulatory requirements.

## General Emergency Protocol (To be followed ONLY if institutional procedures are not immediately known)

The following is a general guide for initial response. Your facility's specific plan takes precedence.



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Caption: High-level emergency response workflow for a radioactive source incident.

## Frequently Asked Questions (FAQs)

**Q1:** My instrument is giving an error message related to the radioactive source. What should I do?

**A1:** Do not attempt to bypass any safety interlocks or manually inspect the source. Treat this as a potential malfunction. Immediately stop work, secure the area, and contact your Radiation Safety Officer (RSO). Provide them with the exact error message and instrument details.

**Q2:** A source seems to be physically stuck in an unshielded position. What is the immediate protocol?

**A2:** This is a critical emergency. Your immediate priorities are time, distance, and shielding.

- **Time:** Minimize time spent near the device.
- **Distance:** Evacuate the immediate area and maintain as much distance as possible from the device. The inverse square law dictates that the radiation dose rate decreases significantly with distance.
- **Shielding:** If possible without increasing your time near the source, place shielding (e.g., lead bricks) between yourself and the device.

After securing the area, notify your RSO and emergency services immediately.

**Q3:** Who is authorized to handle a malfunctioning radioactive source?

**A3:** Only individuals who have received specific training, are listed on the relevant radioactive materials license, and are explicitly authorized by the institution's RSO or management may handle radioactive sources. This often includes the RSO, trained service engineers from the manufacturer, or a certified health physicist.

**Q4:** What information should I be prepared to provide to the RSO or emergency responders?

**A4:** Be ready to provide the following details:

- The precise location of the device (building, room number).
- The make and model of the device.
- The type of radionuclide and its activity (e.g., Cesium-137, 100 mCi), if known. This information is typically on a label on the device.
- A description of the problem and any alarms or error messages.
- The names of any individuals who may have been in the vicinity of the device.

This guide is intended for informational purposes only and underscores the critical importance of relying on trained, authorized personnel in any situation involving radioactive materials. Your safety and the safety of those around you is the highest priority.

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